

Technical Guide: Spectroscopic Characterization of 2-Methyltetrahydrofuran-2-carbonyl Chloride

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Compound of Interest

Compound Name: 2-Methyltetrahydrofuran-2-carbonyl chloride

CAS No.: 139049-95-9

Cat. No.: B148427

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Executive Summary & Compound Profile

2-Methyltetrahydrofuran-2-carbonyl chloride is a reactive acyl chloride intermediate used primarily to introduce the 2-methyltetrahydrofuran motif into pharmaceutical scaffolds. Due to its high moisture sensitivity, it is frequently generated in situ or isolated via distillation under inert atmosphere. Accurate spectroscopic characterization is essential to confirm conversion from the carboxylic acid precursor and to assess purity prior to subsequent coupling steps.

Property	Data
IUPAC Name	2-Methyltetrahydrofuran-2-carbonyl chloride
CAS Number	139049-95-9
Molecular Formula	C
	H
	ClO
Molecular Weight	148.59 g/mol
Physical State	Colorless to pale yellow liquid (fuming)
Precursor	2-Methyltetrahydrofuran-2-carboxylic acid (CAS 61449-65-8)

Synthesis & Preparation Context

To ensure spectroscopic data validity, the compound must be prepared under strictly anhydrous conditions. The presence of the carboxylic acid precursor (due to hydrolysis) is the most common impurity and can be detected via IR and

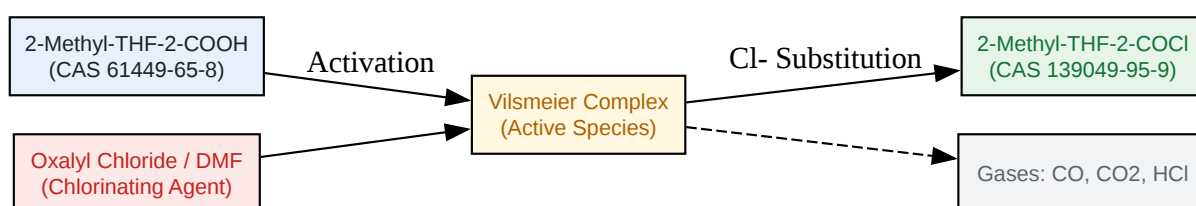
¹H NMR.

Optimized Synthesis Protocol

- Reagents: 2-Methyltetrahydrofuran-2-carboxylic acid (1.0 equiv), Oxalyl chloride (1.2 equiv), DMF (cat.), DCM (solvent).
- Procedure:
 - Dissolve the acid in anhydrous DCM under N₂.
 - Add catalytic DMF (1-2 drops) to form the Vilsmeier-Haack active species.
 - Add oxalyl chloride dropwise at 0°C.

- Stir at room temperature for 2–4 hours until gas evolution (CO, CO₂, HCl) ceases.
- Concentrate in vacuo to remove excess oxalyl chloride.
- Critical Step: Distill under reduced pressure or use immediately.

Synthesis Workflow Visualization



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Figure 1: Catalytic cycle for the conversion of the carboxylic acid to the acid chloride.

Spectroscopic Characterization

The following data sets differentiate the acid chloride from its precursor. The shift in the carbonyl stretch (IR) and the methyl singlet (

¹H NMR) are the primary diagnostic indicators.

Infrared Spectroscopy (IR)

IR is the most rapid method for monitoring reaction progress. The conversion is marked by the disappearance of the broad O-H stretch and the blue-shift of the carbonyl band.

Functional Group	Wavenumber (cm)	Assignment & Diagnostic Value
C=O Stretch	1795 – 1810	Diagnostic: Acyl chloride carbonyl appears at a significantly higher frequency than the acid (1700–1720 cm) due to the inductive effect of chlorine.
C-O-C Stretch	1050 – 1100	Characteristic ether stretch of the tetrahydrofuran ring.
C-H Stretch	2850 – 2980	Alkyl C-H stretching (methyl and ring methylene).
Absence of O-H	> 3000	The broad O-H band of the starting acid (2500–3300 cm) must be absent.

Nuclear Magnetic Resonance (NMR)

Data is reported in CDCl

[1] Note that traces of water in the solvent will hydrolyze the sample, causing peaks to shift back toward the acid values.

¹H NMR (400 MHz, CDCl

)

Shift (, ppm)	Mult.	Integration	Assignment	** mechanistic Insight**
1.65 – 1.70	s	3H	2-CH	The methyl singlet is deshielded relative to the acid (~1.50 ppm) due to the strong electron-withdrawing nature of the -COCl group.
3.95 – 4.10	m	2H	5-CH	Protons adjacent to the ether oxygen; typically appear as a multiplet.
2.25 – 2.40	m	1H	3-CH	Diastereotopic proton on C3, deshielded by the adjacent carbonyl.
1.90 – 2.10	m	3H	3-CH , 4-CH	Remaining ring protons.

C NMR (100 MHz, CDCl

)

Shift (, ppm)	Type	Assignment	Notes
176.0 – 178.0	C=O	Carbonyl	Typical range for -substituted acid chlorides.
88.0 – 90.0	C	C-2	Quaternary carbon bonded to Oxygen, Methyl, and COCl.
69.0 – 70.0	CH	C-5	Carbon adjacent to the ether oxygen.
34.0 – 36.0	CH	C-3	Adjacent to the quaternary center.
25.0 – 26.0	CH	C-4	Ring methylene.
23.0 – 24.0	CH	2-CH	Methyl group carbon.

Mass Spectrometry (MS)

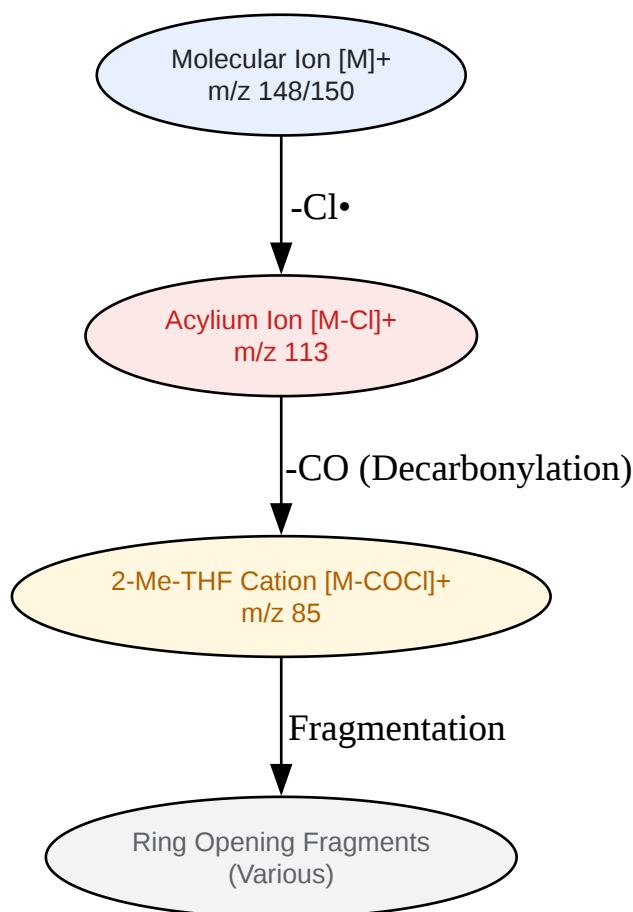
The mass spectrum of acid chlorides is characterized by the loss of the chlorine atom (forming the acylium ion) and the subsequent loss of CO.

- Ionization Mode: EI (Electron Impact) or ESI (in methanol, converts to methyl ester).
- Key Fragments (EI):
 - m/z 113:
(Acylium ion). This is often the base peak.
 - m/z 85:
(2-Methyltetrahydrofuran cation).

◦ m/z 43:

or ring fragments.

Fragmentation Pathway Visualization



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Figure 2: Proposed MS fragmentation pathway under Electron Impact (EI).

Experimental Handling & Stability

- **Moisture Sensitivity:** The C-Cl bond is highly susceptible to hydrolysis. NMR samples should be prepared in ampoules or using $CDCl_3$

dried over molecular sieves.

- **Storage:** Store at -20°C under Argon.

- Derivatization for Analysis: If direct analysis is unstable, quench a small aliquot with dry methanol to form Methyl 2-methyltetrahydrofuran-2-carboxylate (CAS 61449-66-9) and analyze the stable ester.

References

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